

# Nur77 Modulator 1: A Chemical Probe for Elucidating Nur77 Biology

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## Compound of Interest

Compound Name: Nur77 modulator 1

Cat. No.: B8143777

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction:

The orphan nuclear receptor Nur77 (also known as NR4A1, TR3, or NGFI-B) has emerged as a compelling therapeutic target in a range of diseases, including cancer, inflammatory disorders, and metabolic conditions. Unlike conventional nuclear receptors, Nur77's activity can be modulated through both genomic and non-genomic pathways, making it a multifaceted regulator of cellular processes. The discovery and characterization of small molecule modulators that specifically interact with Nur77 are crucial for dissecting its complex biology and for the development of novel therapeutics. **Nur77 modulator 1**, a recently identified small molecule, serves as a valuable chemical probe to investigate the functional roles of Nur77. This technical guide provides a comprehensive overview of **Nur77 modulator 1**, including its mechanism of action, quantitative data, detailed experimental protocols, and the signaling pathways it perturbs.

## Core Data Summary

The following tables summarize the key quantitative data reported for **Nur77 modulator 1**, providing a snapshot of its biochemical and cellular activities.

Table 1: Binding Affinity and Cellular Potency of **Nur77 Modulator 1**

Parameter	Value	Cell Line(s)	Reference
Binding Affinity (Kd)	3.58 $\mu$ M	-	[1]
IC50 (HepG2)	0.6 $\mu$ M	Hepatoma	[1]
IC50 (QGY-7703)	0.89 $\mu$ M	Hepatoma	[1]
IC50 (SMMC-7721)	1.40 $\mu$ M	Hepatoma	[1]
IC50 (LO2)	>20 $\mu$ M	Normal Liver	[1]

Table 2: In Vivo Antitumor Activity of **Nur77 Modulator 1**

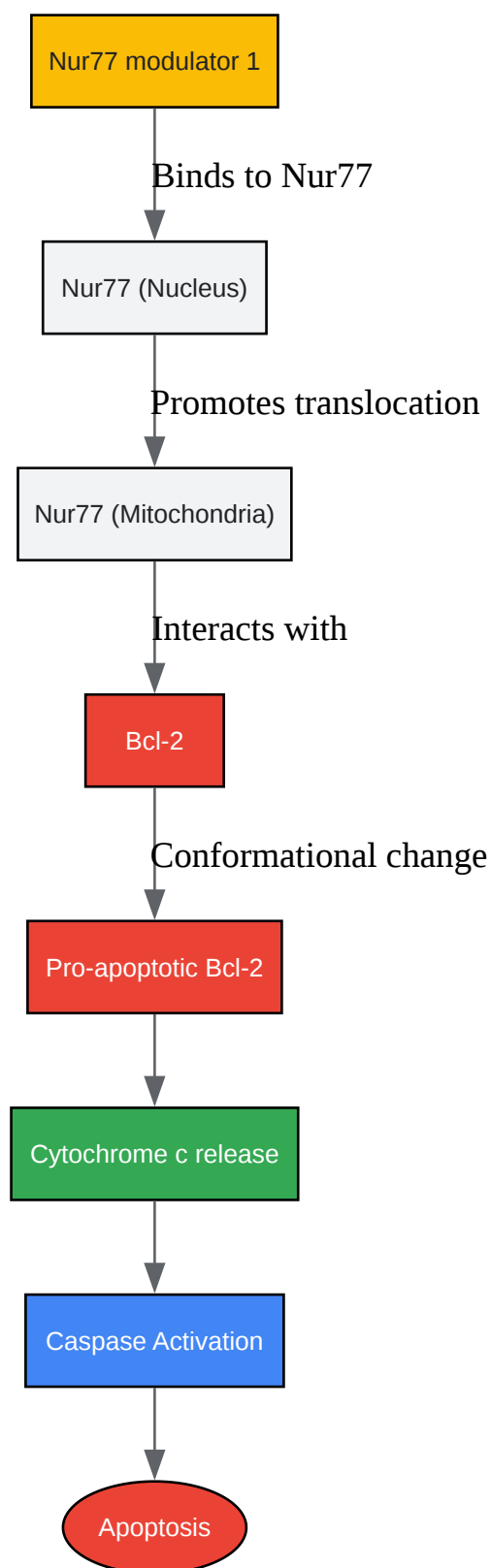
Animal Model	Dosage	Administration	Tumor Growth Inhibition (TGI)	Reference
Nude mouse hepatoma HepG2 xenograft	10 mg/kg/day	Intraperitoneal (IP)	36.74%	[1]
Nude mouse hepatoma HepG2 xenograft	20 mg/kg/day	Intraperitoneal (IP)	62.38%	[1]

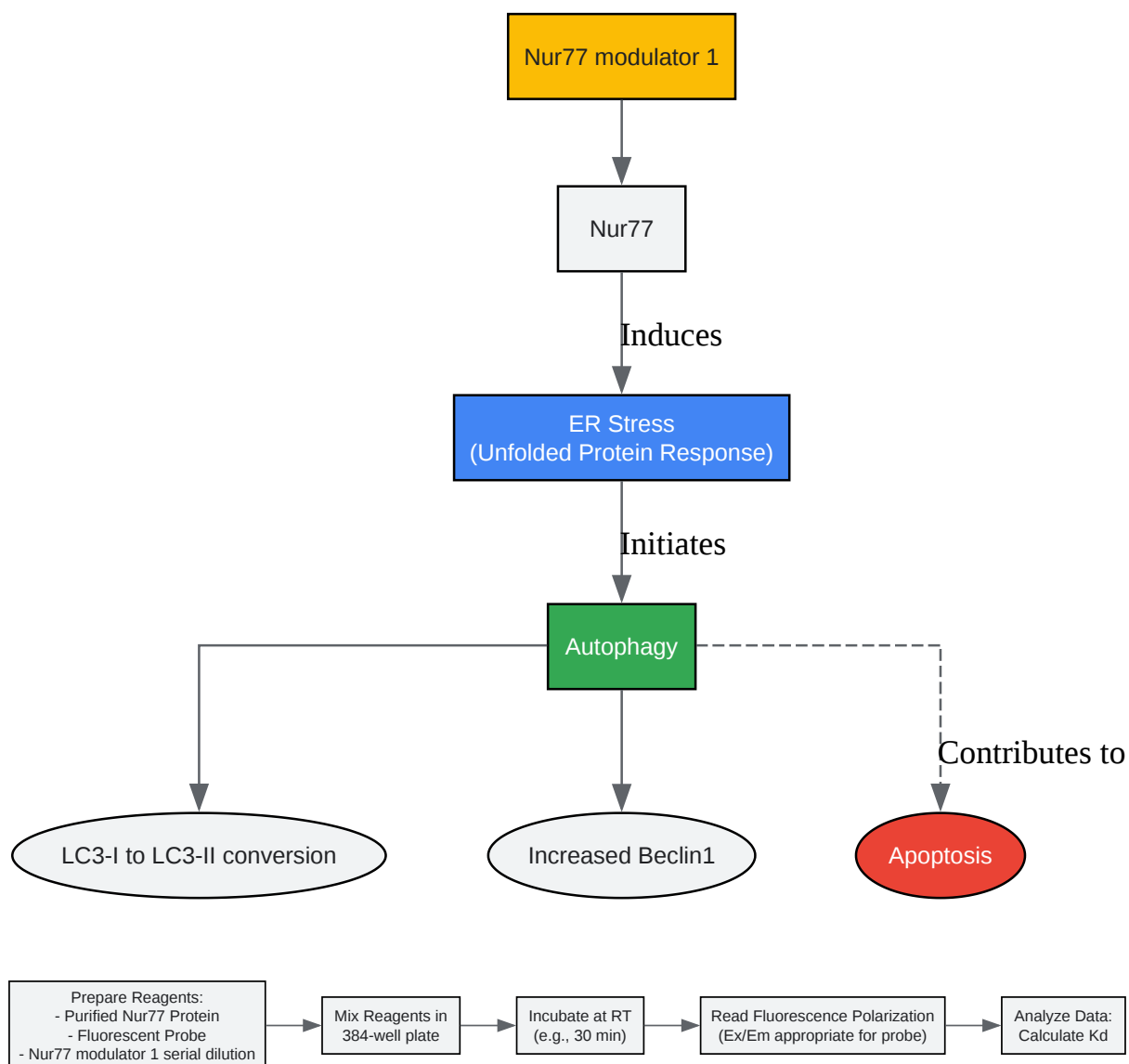
## Mechanism of Action and Signaling Pathways

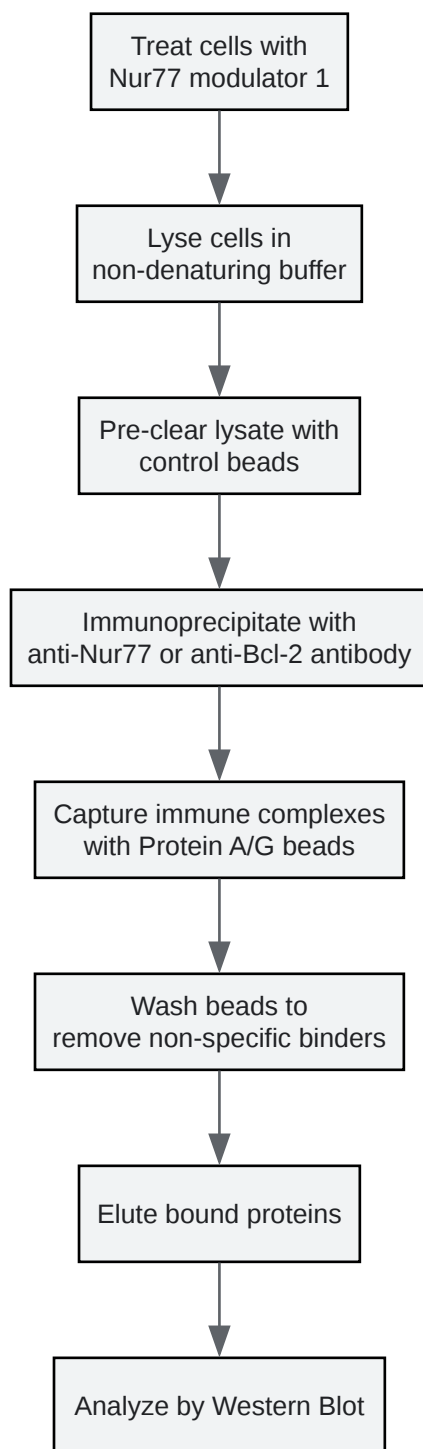
**Nur77 modulator 1** exerts its biological effects primarily by directly binding to Nur77 and modulating its activity. This interaction triggers a cascade of downstream events, leading to cellular stress and apoptosis, particularly in cancer cells. The key signaling pathways affected by **Nur77 modulator 1** are detailed below.

### Nur77 Translocation and Mitochondrial Apoptosis

A hallmark of Nur77-mediated apoptosis is its translocation from the nucleus to the mitochondria. **Nur77 modulator 1** promotes this subcellular relocalization. In the mitochondria, Nur77 interacts with the anti-apoptotic protein Bcl-2, inducing a conformational change that converts Bcl-2 into a pro-apoptotic molecule. This event leads to the release of cytochrome c and the activation of the caspase cascade, ultimately culminating in apoptosis.







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## References

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